

Application Note: Quantitative Analysis of Lincomycin in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: *Lincomycin-d3*

Cat. No.: *B1219985*

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Introduction

Lincomycin is a lincosamide antibiotic effective against most Gram-positive bacteria. Its therapeutic use necessitates accurate and reliable quantification in biological matrices for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence assessment. This application note details a robust and sensitive Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for the quantification of lincomycin in human plasma using its deuterated internal standard, **Lincomycin-d3**. The protocol employs a straightforward protein precipitation for sample preparation, followed by a rapid chromatographic separation and detection using Multiple Reaction Monitoring (MRM) mode.

Quantitative Data Summary

The following tables summarize the key validation parameters of the described LC-MS/MS method.

Table 1: Linearity and Sensitivity

Analyte	Linear Range (ng/mL)	R ²	LOD (ng/mL)	LOQ (ng/mL)
Lincomycin	5 - 100	> 0.99	0.2	1

Table 2: Accuracy and Precision

Spiked Concentration (ng/mL)	Accuracy (%)	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)
5	92.82 - 100.40	1.19 - 6.40	1.19 - 6.40
50	92.82 - 100.40	1.19 - 6.40	1.19 - 6.40
100	92.82 - 100.40	1.19 - 6.40	1.19 - 6.40

Table 3: Recovery

Analyte	Spiked Concentration (ng/mL)	Recovery (%)
Lincomycin	5	72.70 - 84.13
Lincomycin	50	72.70 - 84.13
Lincomycin	100	72.70 - 84.13

Experimental Protocols

Materials and Reagents

- Lincomycin hydrochloride (Reference Standard)
- Lincomycin-d3** (Internal Standard)
- Acetonitrile (HPLC Grade)
- Methanol (HPLC Grade)
- Formic Acid (LC-MS Grade)
- Ultrapure Water
- Human Plasma (K2-EDTA)

Standard and Quality Control Sample Preparation

- Stock Solutions (1 mg/mL): Prepare stock solutions of lincomycin and **lincomycin-d3** by dissolving the appropriate amount of each compound in methanol.
- Working Standard Solutions: Prepare serial dilutions of the lincomycin stock solution with a 50:50 mixture of acetonitrile and water to create calibration standards with concentrations ranging from 5 to 100 ng/mL.
- Internal Standard Working Solution (100 ng/mL): Dilute the **lincomycin-d3** stock solution with acetonitrile to a final concentration of 100 ng/mL.
- Quality Control (QC) Samples: Prepare QC samples at low, medium, and high concentrations (e.g., 15, 40, and 80 ng/mL) in human plasma.

Sample Preparation (Protein Precipitation)

- To 100 µL of plasma sample (standard, QC, or unknown), add 20 µL of the internal standard working solution (100 ng/mL **Lincomycin-d3**).
- Add 300 µL of acetonitrile.
- Vortex the mixture for 1 minute to precipitate proteins.
- Centrifuge at 10,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.

LC-MS/MS Conditions

Liquid Chromatography

- LC System: Agilent 1290 Infinity II or equivalent
- Column: C18, 2.1 x 50 mm, 1.8 µm
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile

- Flow Rate: 0.4 mL/min
- Injection Volume: 5 µL
- Column Temperature: 40°C
- Gradient:
 - 0.0 - 0.5 min: 5% B
 - 0.5 - 2.5 min: 5% to 95% B
 - 2.5 - 3.5 min: 95% B
 - 3.5 - 3.6 min: 95% to 5% B
 - 3.6 - 5.0 min: 5% B

Mass Spectrometry

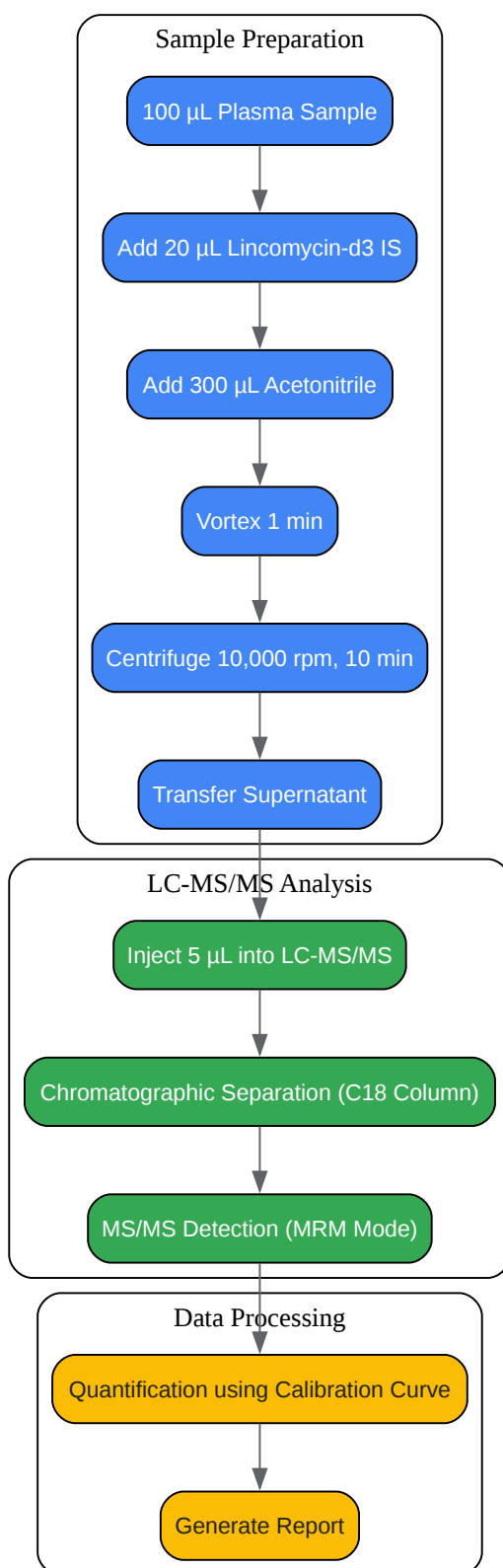
- MS System: Sciex Triple Quad 6500+ or equivalent
- Ionization Mode: Electrospray Ionization (ESI), Positive
- MRM Transitions:

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (V)
Lincomycin (Quantifier)	407.2	126.1	150	35
Lincomycin (Qualifier)	407.2	359.2	150	25
Lincomycin-d3 (Quantifier)	410.2	126.1	150	35

- Source Parameters:

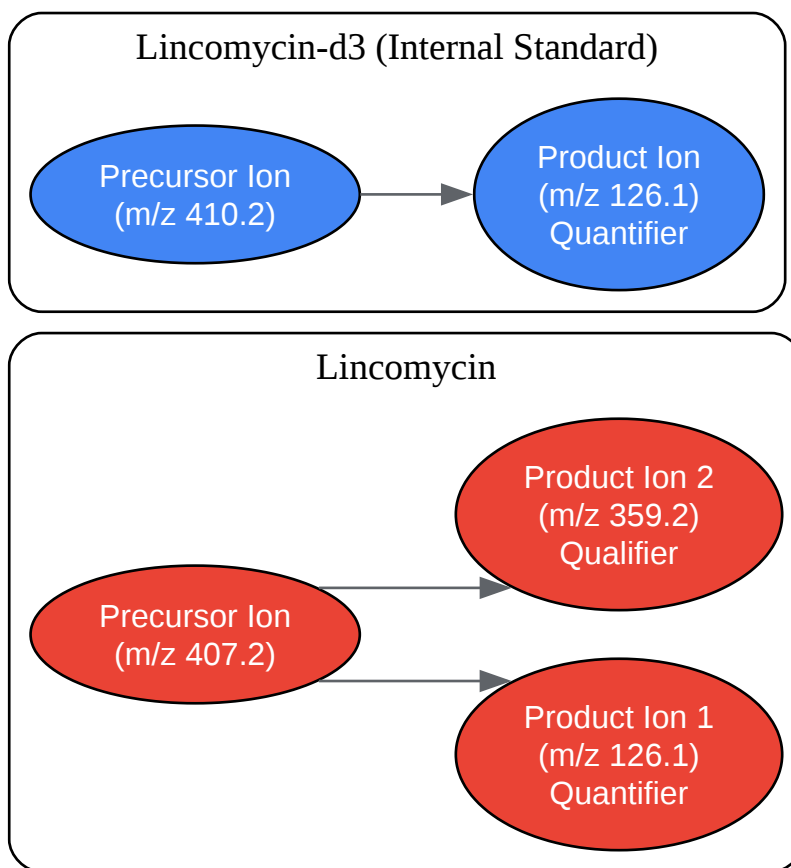
- Curtain Gas: 35 psi
- Collision Gas: 9 psi
- IonSpray Voltage: 5500 V
- Temperature: 550°C
- Ion Source Gas 1: 55 psi
- Ion Source Gas 2: 60 psi

Experimental Workflow and Diagrams



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Caption: LC-MS/MS workflow for Lincomycin quantification.



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Caption: MRM transitions for Lincomycin and its internal standard.

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